

# Chemical Profile and Source of Platyphylline

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Platyphylline

CAS No.: 480-78-4

Cat. No.: S624033

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The table below summarizes the basic chemical information available for **platyphylline**, which is a pyrrolizidine alkaloid [1].

Property	Description
IUPAC Name	(1R,4Z,6R,7R,11S,17R)-4-ethylidene-7-hydroxy-6,7-dimethyl-2,9-dioxa-14-azatricyclo[9.5.1.0 <sup>14,17</sup> ]heptadecane-3,8-dione [1]
CAS Registry Number	480-78-4 [1]
Molecular Formula	C <sub>18</sub> H <sub>27</sub> NO <sub>5</sub> [1]
Molecular Weight	337.41 g/mol [1]
Natural Source	The herbs of <i>Senecio scandens</i> [1]
Type of Compound	Pyrrolizidine Alkaloid [1]

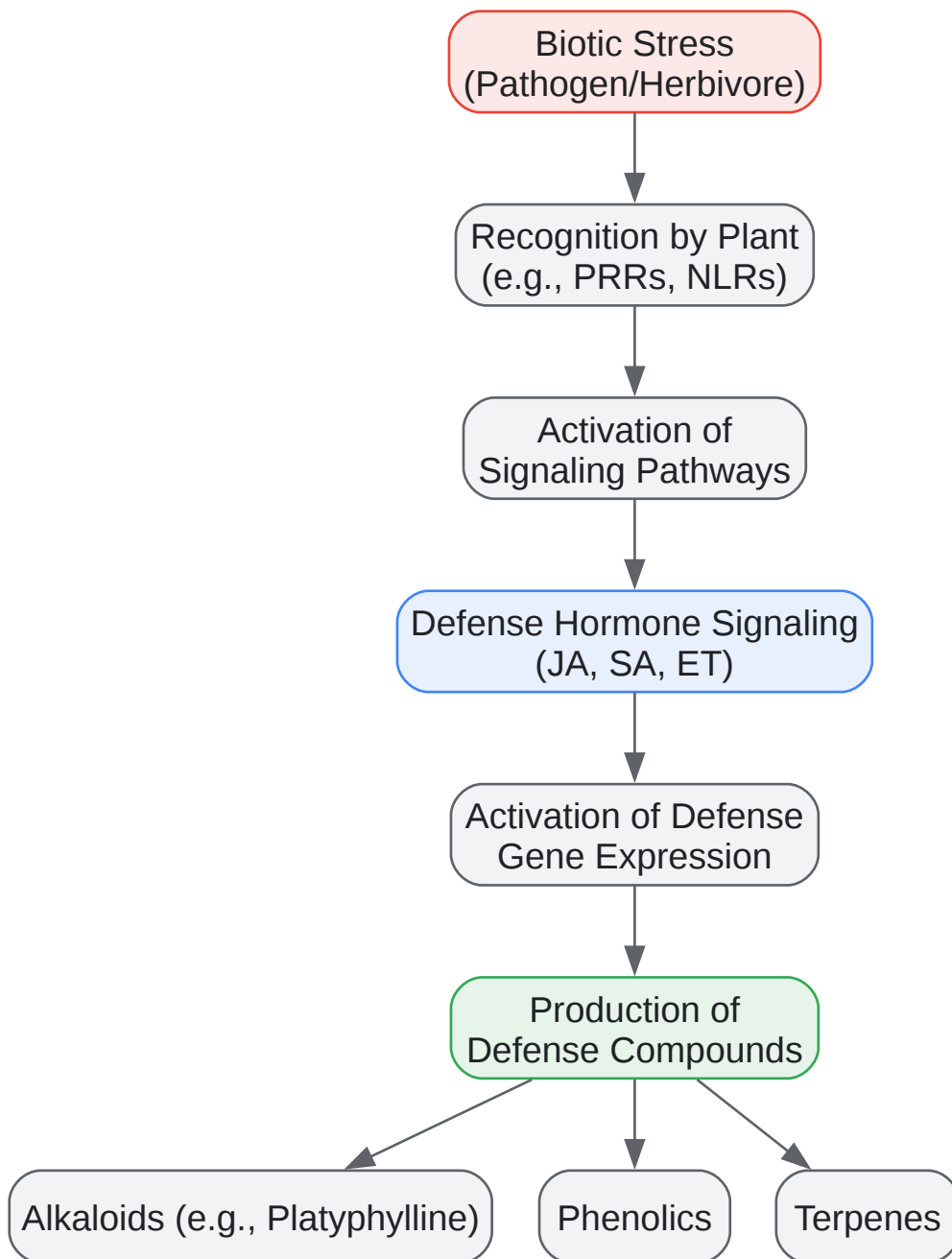
## Platyphylline in the Context of Plant Defense

Although direct studies on **platyphylline** are scarce, its classification as a pyrrolizidine alkaloid provides context for its potential role. Alkaloids are a major class of **inducible chemical defenses** that plants produce in response to stressors like pathogen attacks or herbivory [2] [3].

These compounds often act through mechanisms such as:

- **Toxicity:** They can be directly toxic to insects, herbivores, and microbial pathogens [2].
- **Deterrence:** Their bitter taste deters feeding by herbivores [2].

The following diagram outlines the general role of alkaloids within the plant's inducible defense system, which is a context in which **platyphylline** likely functions.



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## Suggestions for Further Research

Given the limited specific data found, here are suggestions for how you can deepen your investigation:

- **Explore Broader Scientific Databases:** Direct searches on specialized platforms like **Scifinder**<sup>®</sup>, **Reaxys**, or **PubMed** using the CAS number (480-78-4) or the name "**platyphylline**" may yield more

primary research literature.

- **Investigate the Plant Genus:** Research on other alkaloids found in the *Senecio* genus (to which *Senecio scandens* belongs) could provide valuable indirect insights into the ecological and defensive roles of these compounds.
- **Study Analogous Compounds:** Examining the well-documented defensive roles of other pyrrolizidine alkaloids could help in forming hypotheses about the potential functions of **platyphylline**.

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## References

1. | CAS:480-78-4 | Alkaloids | Manufacturer BioCrick Platyphylline [biocrick.com]
2. in Chemical Defenses Plants [numberanalytics.com]
3. Unveiling Methods to Stimulate Plant Resistance against Pathogens [imrpress.com]

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)